

Commercial Suppliers of Ethyl 2-methylbutanoate-d9: A Technical Guide

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Compound of Interest

Compound Name: Ethyl 2-methylbutanoate-d9

Cat. No.: B15556850

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **Ethyl 2-methylbutanoate-d9**, a deuterated stable isotope-labeled internal standard crucial for quantitative analyses. This document outlines key specifications from various suppliers, details a comprehensive experimental protocol for its application in gas chromatography-mass spectrometry (GC-MS), and presents a visual workflow for its use in analytical methodologies.

Introduction

Ethyl 2-methylbutanoate is a key ester compound that contributes to the characteristic fruity aroma of various fruits, including apples and grapes, and is also found in alcoholic beverages like wine.^{[1][2]} Its deuterated isotopologue, **Ethyl 2-methylbutanoate-d9**, serves as an invaluable internal standard in stable isotope dilution assays (SIDA). The use of deuterated standards is a well-established technique in analytical chemistry, particularly for GC-MS and liquid chromatography-mass spectrometry (LC-MS), as it allows for precise and accurate quantification of the target analyte by correcting for variations during sample preparation and analysis.^{[3][4]}

Commercial Availability and Specifications

Several chemical suppliers offer **Ethyl 2-methylbutanoate-d9** for research and developmental purposes. The product is typically available in neat form or as a solution. Key specifications,

such as chemical and isotopic purity, are critical for ensuring the reliability of quantitative results. Below is a summary of the information available from prominent suppliers.

Supplier	Product Name	Catalog Number	Chemical Purity	Isotopic Purity (atom % D)	Available Quantities
LGC Standards	Ethyl (±)-2-Methylbutyrate-d9	CDN-D-7673	min 98%	99	250 mg, 500 mg
Coompo Research Chemicals	Ethyl 2-Methylbutyrate-d9	C231473	98%	Not Specified	Inquire
MedChemExpress	Ethyl 2-methylbutanoate-d9	HY-148439S	Not Specified	Not Specified	Inquire

Experimental Protocol: Quantification of Ethyl 2-methylbutanoate in Wine using HS-SPME-GC-MS with Ethyl 2-methylbutanoate-d9 as an Internal Standard

This protocol is adapted from a methodology for the analysis of fruity esters in wine and outlines the use of **Ethyl 2-methylbutanoate-d9** as an internal standard for the quantification of its non-deuterated analogue.[\[5\]](#)[\[6\]](#)

Materials and Reagents

- Sample: Wine (e.g., Carmenere, Chardonnay)
- Internal Standard (IS): **Ethyl 2-methylbutanoate-d9** solution (e.g., 10 mg/L in ethanol)
- Solvents: Ethanol (analytical grade), Diethyl ether (distilled)
- Salts: Sodium chloride (analytical grade)

- Solid-Phase Microextraction (SPME) Fibers: e.g., Carbowax/Divinylbenzene (CW/DVB)

Sample Preparation

- Aliquoting: Transfer 5 mL of the wine sample into a 20 mL headspace vial.
- Internal Standard Spiking: Add a known amount (e.g., 10 μ L) of the **Ethyl 2-methylbutanoate-d9** internal standard solution to the wine sample in the vial.
- Salting Out: Add sodium chloride to the sample until saturation to increase the volatility of the analytes.
- Equilibration: Seal the vial and gently agitate it to ensure thorough mixing and equilibration of the internal standard with the sample matrix.

Headspace Solid-Phase Microextraction (HS-SPME)

- Incubation: Place the sealed vial in a heated agitator (e.g., at 50°C for 20 minutes) to allow the volatile compounds to partition into the headspace.
- Extraction: Expose the preconditioned SPME fiber to the headspace of the sample for a defined period (e.g., 30 minutes) to adsorb the analytes.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

- Desorption: Insert the SPME fiber into the heated GC inlet (e.g., at 250°C) to desorb the analytes onto the analytical column.
- Chromatographic Separation:
 - GC System: Agilent 8890A GC or equivalent.
 - Column: e.g., DB-FFAP or DB-5 (30 m x 0.32 mm i.d., 0.25 μ m film thickness).
 - Carrier Gas: Helium at a constant flow rate (e.g., 1.2 mL/min).
 - Oven Temperature Program:

- Initial temperature: 40°C, hold for 4 min.
- Ramp 1: Increase to 80°C at 20°C/min, hold for 4 min.
- Ramp 2: Increase to 100°C at 2°C/min, hold for 5 min.
- Ramp 3: Increase to 170°C at 2.5°C/min.
- Ramp 4: Increase to 250°C at 20°C/min, hold for 1 min.
- Mass Spectrometry Detection:
 - MS System: Time-of-flight (TOF) or Quadrupole mass spectrometer.
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Ion Source Temperature: 250°C.
 - Transfer Line Temperature: 250°C.
 - Acquisition Mode: Selected Ion Monitoring (SIM) or full scan.
 - Quantification Ions:
 - Ethyl 2-methylbutanoate: Monitor characteristic ions (e.g., m/z 88, 101).
 - **Ethyl 2-methylbutanoate-d9**: Monitor characteristic ions (e.g., m/z 97, 110).

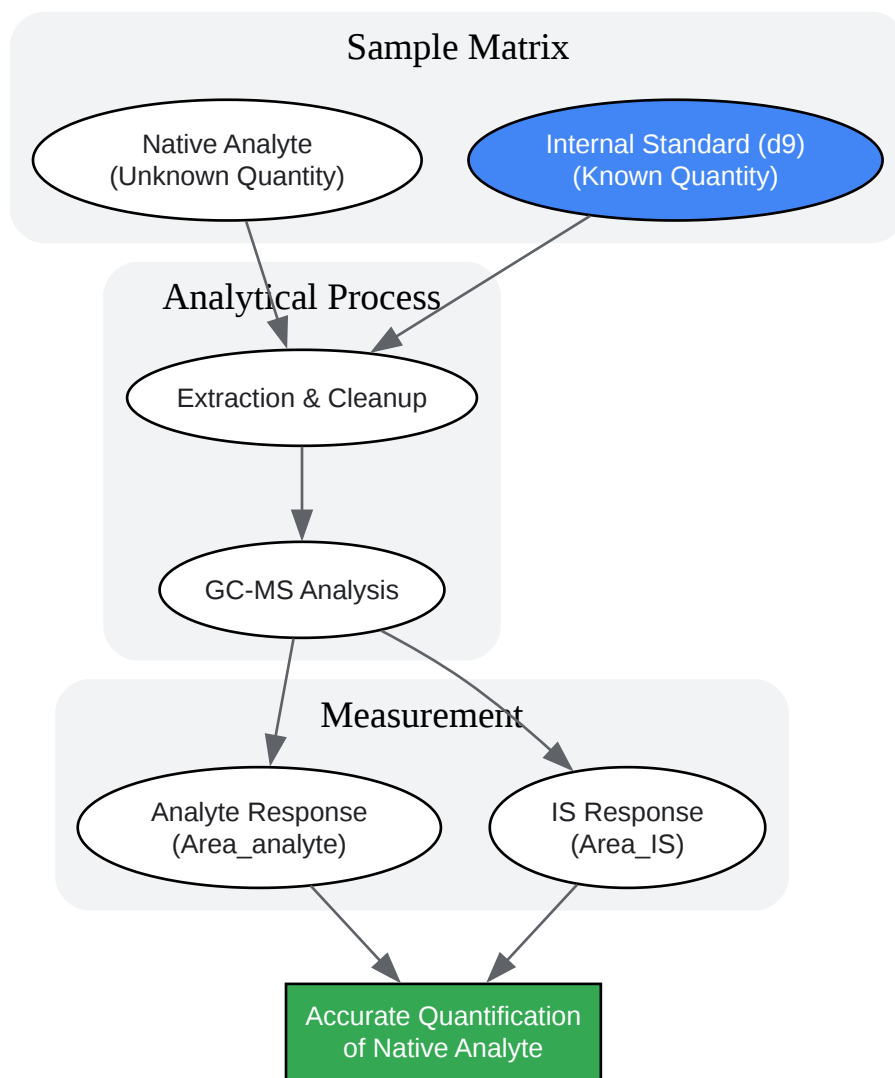
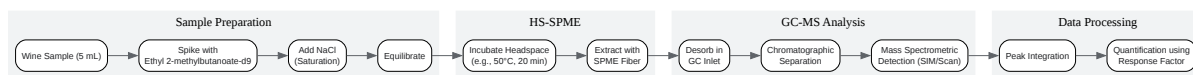
Data Analysis and Quantification

- Peak Integration: Integrate the peak areas of the quantification ions for both the analyte and the internal standard.
- Response Factor Calculation: Prepare calibration standards containing known concentrations of Ethyl 2-methylbutanoate and a fixed concentration of **Ethyl 2-methylbutanoate-d9**. Calculate the response factor (RF) using the following formula: $RF = (\text{Area_analyte} / \text{Concentration_analyte}) / (\text{Area_IS} / \text{Concentration_IS})$

- Concentration Calculation: Calculate the concentration of Ethyl 2-methylbutanoate in the sample using the following formula: $\text{Concentration_analyte} = (\text{Area_analyte} * \text{Concentration_IS}) / (\text{Area_IS} * \text{RF})$

Experimental Workflow Diagram

The following diagram illustrates the key steps in the quantification of Ethyl 2-methylbutanoate using a deuterated internal standard with HS-SPME-GC-MS.



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